

Desisopropylatrazine-d5 molecular weight and formula

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Compound of Interest

Compound Name: *Desisopropylatrazine-d5*

Cat. No.: *B562979*

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Technical Guide: Desisopropylatrazine-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core molecular properties of **Desisopropylatrazine-d5**, a deuterated analog of the atrazine metabolite, desisopropylatrazine. This isotopically labeled compound is crucial for its application as an internal standard in quantitative analytical studies, particularly in mass spectrometry-based methods for environmental and biological monitoring of atrazine and its degradation products.

Core Molecular Data

The fundamental molecular and chemical properties of **Desisopropylatrazine-d5** are summarized below. These data are essential for accurate mass spectrometry settings, solution preparation, and data interpretation.

Property	Value	References
Molecular Formula	C ₅ H ₃ D ₅ CIN ₅	[1] [2]
Alternate Molecular Formula	C ₅ H ₈ CIN ₅	[3] [4]
Molecular Weight	178.63 g/mol	[2] [4]
Alternate Molecular Weight	178.64 g/mol	[1]
CAS Number	1189961-78-1	[2]
Synonyms	6-Chloro-N ₂ -(ethyl-d5)-1,3,5-triazine-2,4-diamine	[2]

Experimental Protocols

Desisopropylatrazine-d5 is primarily utilized as an internal standard in analytical methods to ensure the accuracy and precision of the quantification of atrazine and its metabolites in various matrices. Below is a detailed methodology for a typical experimental protocol involving its use.

Quantification of Atrazine and its Metabolites in Water Samples by GC/MS

This protocol outlines a method for the determination of atrazine and its dealkylated chlorotriazine metabolites in water using gas chromatography/mass selective detection (GC/MSD).

1. Sample Preparation and Extraction:

- Water samples are buffered to a pH of 10.
- The samples are then partitioned in ethyl acetate.
- A known amount of deuterated internal standard, such as **Desisopropylatrazine-d5**, is added to the sample prior to extraction to correct for matrix effects and variations in sample processing.

2. Chromatographic Separation:

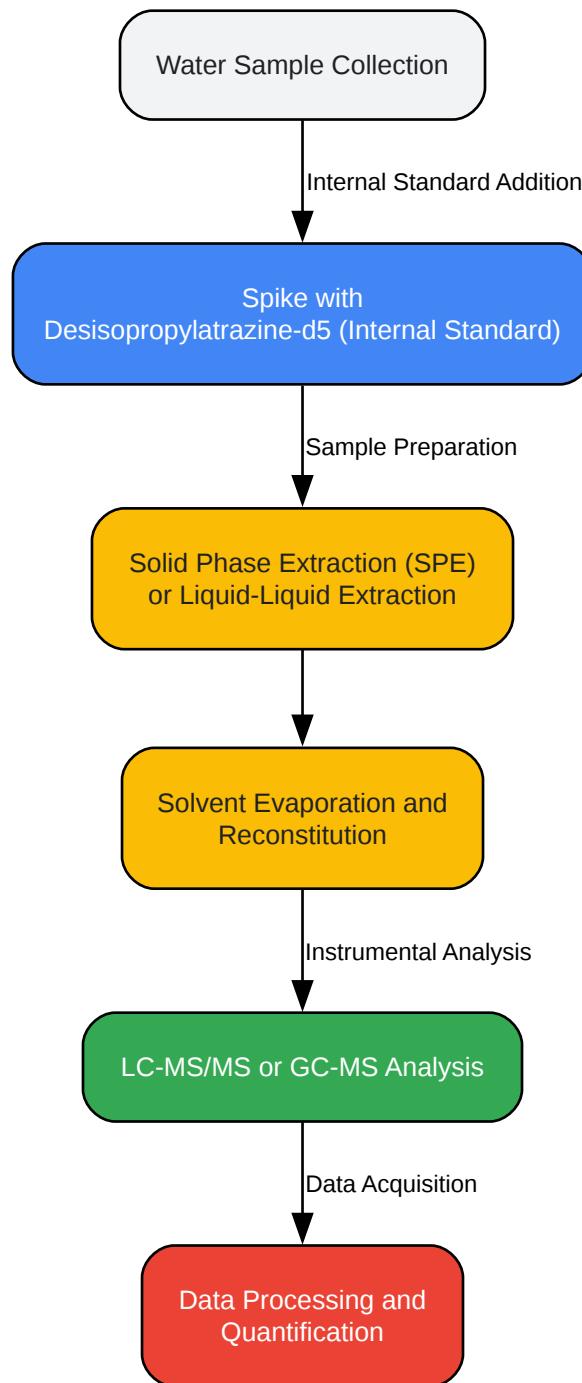
- The final extract is analyzed using a gas chromatography system equipped with a mass selective detector.
- The GC is operated in the selected ion monitoring (SIM) mode to enhance sensitivity and selectivity for the target analytes.

3. Quantification:

- The limit of detection (LOD) for desisopropylatrazine is approximately 0.050 ng, with a limit of quantification (LOQ) around 0.10 ppb.[5]
- Mean procedural recoveries for desisopropylatrazine are typically high, around 98%, with a standard deviation of about 16%. [5]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the quantification of atrazine metabolites using an internal standard.



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Caption: Workflow for Atrazine Metabolite Quantification.

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